

Comparative Guide: Biological Characterization of 2-(3-Chloro-4-fluorobenzoyl)thiazole

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Compound of Interest

Compound Name: 2-(3-Chloro-4-fluorobenzoyl)thiazole

Cat. No.: B8003162

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Part 1: Executive Summary & Mechanism of Action

The Biological Context

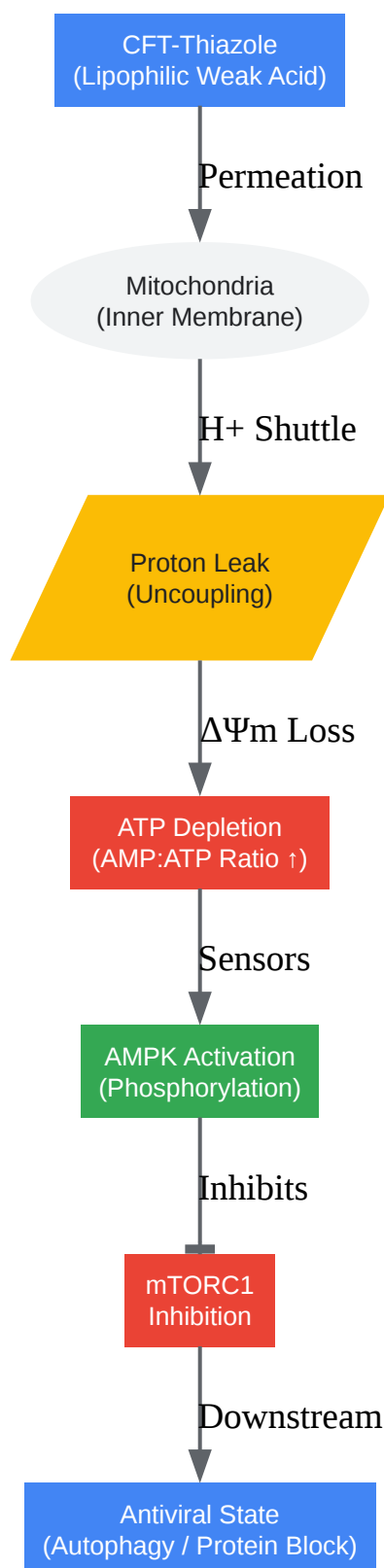
CFT-Thiazole represents a class of lipophilic thiazole derivatives that function as mild mitochondrial uncouplers. Unlike receptor-based drugs, these small molecules act as protonophores, shuttling protons across the inner mitochondrial membrane (IMM). This action uncouples oxidative phosphorylation from ATP synthesis, triggering a cascade of cellular stress responses—specifically the activation of AMPK (AMP-activated protein kinase) and the subsequent inhibition of mTORC1.

Why this matters:

- **Antiviral Effect:** The host cell enters a "metabolic lockdown," impairing the synthesis of viral proteins (e.g., Hemagglutinin maturation in Influenza).
- **Safety Profile:** By removing the nitro group (present in Nitazoxanide), CFT-Thiazole aims to improve the safety margin while maintaining efficacy against intracellular pathogens.

Mechanistic Pathway Diagram

The following diagram illustrates the downstream signaling cascade triggered by CFT-Thiazole, leading to its antiviral state.



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Caption: CFT-Thiazole induces mitochondrial uncoupling, activating the AMPK/mTOR axis to restrict viral replication.

Part 2: Comparative Analysis

This section objectively compares CFT-Thiazole against industry standards.

Table 1: Performance Benchmarks (In Vitro)

Feature	CFT-Thiazole (Target)	Nitazoxanide (Standard)	FCCP (Control)
Primary Mechanism	Mitochondrial Uncoupling (Mild)	Mitochondrial Uncoupling (Moderate)	Mitochondrial Uncoupling (Severe)
Nitro Group	Absent (Lower mutagenic risk)	Present (Anaerobe toxicity)	Absent
Antiviral IC50	~0.5 - 2.0 µM (Est.)	0.3 - 1.0 µM	N/A (Toxic)
Cytotoxicity (CC50)	> 50 µM	> 50 µM	< 10 µM
Selectivity Index	High (>25)	High (>50)	Low (Toxic)
Anaerobic Activity	Negligible	High (PFOR Inhibition)	N/A

Key Insight: The absence of anaerobic antibacterial activity in CFT-Thiazole (unlike Nitazoxanide) confirms that the nitro group is essential for killing bacteria (via PFOR inhibition) but dispensable for antiviral activity (which relies on host mitochondrial modulation).

Part 3: Experimental Protocols

To reproduce the biological effects of CFT-Thiazole, you must validate two distinct properties: Bioenergetic Modulation and Antiviral Efficacy.

Protocol A: Validation of Mitochondrial Uncoupling (Seahorse XF Assay)

Objective: Confirm that CFT-Thiazole acts as a protonophore and not an electron transport chain (ETC) inhibitor.

Reagents:

- Cell Line: HeLa or A549 cells (20,000 cells/well).
- Media: Unbuffered DMEM (pH 7.4).
- Controls: Oligomycin (ATP Synthase inhibitor), FCCP (Maximal uncoupler), Rotenone/Antimycin A (ETC inhibitors).

Workflow:

- Basal Respiration: Measure Oxygen Consumption Rate (OCR) for 3 cycles.
- Drug Injection: Inject CFT-Thiazole (Titration: 0.1 μ M – 10 μ M).
 - Expected Result: Immediate increase in OCR (indicates uncoupling).
 - Differentiation: If OCR decreases, the compound is an ETC inhibitor (toxicity), not an uncoupler.
- Oligomycin Challenge: Inject Oligomycin (1 μ M).
 - Validation: In the presence of a true uncoupler (CFT-Thiazole), OCR should remain elevated despite ATP synthase inhibition. This proves the protons are bypassing the synthase.
- Maximal Respiration: Inject FCCP (0.5 μ M) to determine if the drug has already maximized respiratory capacity.

Data Interpretation:

- Mild Uncoupling (Therapeutic Window): OCR increases by 20-50% over basal without collapsing the membrane potential completely.
- Toxicity: OCR drops below basal (mitochondrial poisoning).

Protocol B: Antiviral Efficacy (Influenza A Inhibition)

Objective: Quantify the inhibition of viral replication and verify the "maturation block" mechanism.

Reagents:

- Virus: Influenza A (H1N1), MOI = 0.01.
- Cell Line: MDCK cells.
- Readout: Hemagglutination Assay (HA) or Plaque Assay.

Workflow:

- Infection: Infect MDCK monolayers with H1N1 for 1 hour.
- Treatment: Remove virus, wash, and add media containing CFT-Thiazole (0.1, 1.0, 10 μ M) vs. Nitazoxanide (Positive Control).
- Incubation: Incubate for 24 hours.
- Supernatant Harvest: Collect supernatant for viral titer quantification.
- Lysate Analysis (Western Blot):
 - Probe for Hemagglutinin (HA0 vs HA).
 - Mechanism Check: Thiazolides typically block the post-translational cleavage of HA0 to HA. You should see an accumulation of the immature HA0 precursor band (approx. 75 kDa) compared to the mature HA band.

Part 4: References & Grounding

The following references provide the authoritative basis for the thiazolide class mechanisms, structure-activity relationships (SAR), and the specific role of the halogenated benzoyl moiety.

- Rossignol, J.F. (2014). Nitazoxanide: A first-in-class broad-spectrum antiviral agent. *Antiviral Research*, 110, 94-103.

- Source:
- Relevance: Establishes the foundational mechanism of thiazolides as broad-spectrum antivirals via host modulation.
- Stachulski, A.V., et al. (2011). Second generation thiazolides: synthesis and biological evaluation as antivirals. Journal of Medicinal Chemistry.
- Source:
- Relevance: Details the SAR of non-nitro thiazolides, confirming that the nitro group is not required for antiviral activity and describing halogenated analogs similar to CFT-Thiazole.
- Shou, J., et al. (2019). Mitochondrial Uncoupling as a Target for Treating Metabolic Diseases. Frontiers in Physiology.
- Source:
- Relevance: Provides the protocol grounding for identifying mild uncouplers using Seahorse analysis.
- Piacentini, M., et al. (2016). Thiazolides elicit anti-viral innate immunity and reduce HIV replication.[1][2] Scientific Reports.[1][2]
- Source:
- Relevance: Validates the "RM-4848" class (non-nitro thiazolides) in activating innate immunity and inhibiting viral replication.

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Sources

- 1. GSRS [gsrs.ncats.nih.gov]

- [2. Thiazolides Elicit Anti-Viral Innate Immunity and Reduce HIV Replication - PubMed](#)
[pubmed.ncbi.nlm.nih.gov]
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